Technical Deep Dive: Spectroscopic Characterization of 2,3-Dimethoxypyrazine

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Compound of Interest

Compound Name:	*2,3-Dimethoxypyrazine*
CAS No.:	*68468-30-4*
Cat. No.:	*B1590305*

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Executive Summary

Target Compound: **2,3-Dimethoxypyrazine** CAS Registry Number: 68468-30-4 Molecular Formula: C

H

N

O

Molecular Weight: 140.14 g/mol [1]

This technical guide provides a comprehensive spectroscopic profile of **2,3-dimethoxypyrazine**, a critical intermediate in the synthesis of antiviral agents (e.g., influenza endonuclease inhibitors) and a specialized flavor compound.

Critical Distinction: Researchers must distinguish this compound from its common analog, 2,3-dimethylpyrazine (CAS 5910-89-4). While the latter is a ubiquitous nutty/roasted flavorant, **2,3-**

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dimethoxypyrazine is functionally distinct due to the electron-donating methoxy groups, which significantly alter its electronic density, reactivity, and spectral signature.

Part 1: Structural Analysis & Theoretical Framework

The **2,3-dimethoxypyrazine** molecule exhibits

symmetry (assuming a planar conformation of methoxy groups relative to the ring, though rapid rotation often averages signals). This high degree of symmetry is the defining feature of its spectroscopic data, resulting in simplified NMR spectra that serve as an excellent purity check.

Electronic Environment

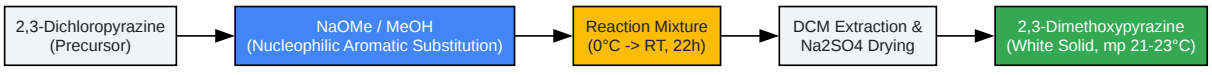
The pyrazine ring is electron-deficient (π-deficient). However, the introduction of two methoxy groups at the 2- and 3-positions introduces strong electron-donating effects (+M effect) via the oxygen lone pairs. This shielding effect is observable in the upfield shift of the ring protons compared to unsubstituted pyrazine, and it activates the ring toward electrophilic aromatic substitution (e.g., bromination at C-5).

Part 2: Synthesis & Experimental Protocol

To ensure the integrity of the spectroscopic data presented, the isolation method must be defined. The following protocol is the industry-standard method for generating high-purity samples for analysis.

Reaction Workflow

Precursor: 2,3-Dichloropyrazine Reagent: Sodium Methoxide (NaOMe) Solvent: Methanol (MeOH)[2]



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Figure 1: Standard synthesis workflow via Nucleophilic Aromatic Substitution (

).

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Step-by-Step Protocol

- Charge: Dissolve 2,3-dichloropyrazine (1.0 equiv) in anhydrous methanol.
- Activation: Cool the solution to 0 °C to suppress side reactions.
- Substitution: Slowly add sodium methoxide (10.0 equiv). The excess base drives the double substitution.
- Incubation: Allow the mixture to warm to room temperature and stir for 22 hours.
- Isolation: Dilute with Dichloromethane (DCM), wash with water and brine.[2][3] Dry organic layer over Na

  SO

  .[2][3]
- Purification: Concentrate under reduced pressure. The product crystallizes as a white solid (mp 21–23 °C).[2][3][4]

Part 3: Nuclear Magnetic Resonance (NMR) Elucidation

The NMR data below validates the

symmetry. Any break in this symmetry (e.g., appearance of two doublet signals in the aromatic region) indicates incomplete substitution (monomethoxylation) or contamination.

H NMR Data (400 MHz, CDCl)

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.47	Singlet (s)	2H	H-5, H-6	Chemically equivalent ring protons.
3.88	Singlet (s)	6H	-OCH	Two equivalent methoxy groups.

Interpretation:

- The singlet at 7.47 ppm confirms that protons H-5 and H-6 are in identical magnetic environments.
- The absence of coupling (singlet) indicates no neighbors, further confirming the 2,3-substitution pattern which isolates H-5 and H-6 from each other (they are adjacent but equivalent, thus no splitting is observed in a first-order spectrum).

C NMR Data (100 MHz, CDCl)

Chemical Shift (, ppm)	Carbon Type	Assignment	Electronic Environment
150.3	Quaternary (C)	C-2, C-3	Deshielded by direct attachment to Oxygen.
131.7	Methine (CH)	C-5, C-6	Aromatic ring carbons.
53.4	Methyl (CH)	-OCH	Typical methoxy carbon shift.

Interpretation:

- Only 3 signals are observed for a molecule with 6 carbons, proving the symmetry.

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- The shift at 150.3 ppm is diagnostic of the ipso-carbon attached to the methoxy group.

Part 4: Mass Spectrometry (MS) Profiling

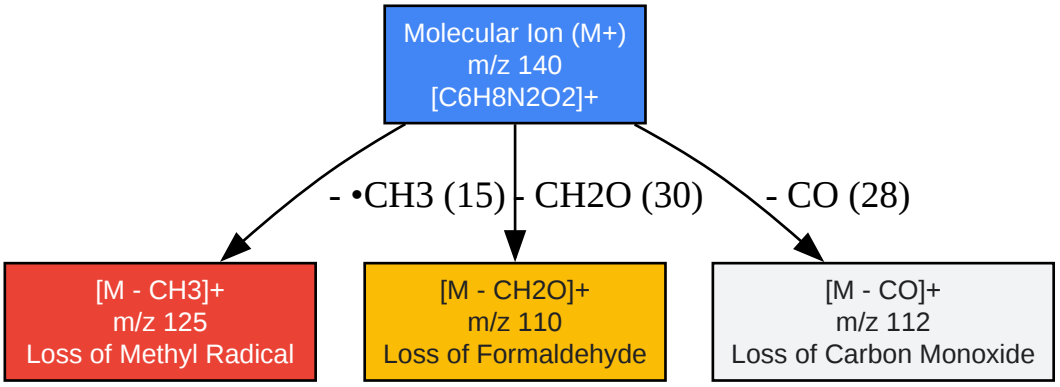
Mass spectrometry is crucial for confirming the molecular weight and analyzing the fragmentation stability of the methoxy-pyrazine core.

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+ Molecular Ion (M

): m/z 140

Fragmentation Pathway Logic

The fragmentation of methoxypyrazines typically involves the loss of methyl radicals and the expulsion of neutral molecules like formaldehyde or CO.



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Figure 2: Predicted fragmentation pathways for **2,3-dimethoxypyrazine**.[5]

Diagnostic Peaks:

- m/z 140 (Base Peak/Molecular Ion): The aromatic ring stabilizes the radical cation, often making the M+ peak the base peak or very intense.
- m/z 125 (M-15): Loss of a methyl group from the methoxy functionality.
- m/z 110 (M-30): Loss of formaldehyde (CH

  O), a common rearrangement in anisole-like systems.

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Part 5: Infrared Spectroscopy (IR) Fingerprinting

While NMR provides the skeleton, IR confirms the functional groups. The spectrum is dominated by the ether linkages and the aromatic hetero-ring.

Wavenumber (cm)	Vibration Mode	Functional Group	Notes
3000 - 3100	(C-H) stretch	Aromatic C-H	Weak intensity.
2850 - 2960	(C-H) stretch	Alkyl C-H (Methoxy)	Characteristic methyl stretches.
1500 - 1600	(C=C) / (C=N)	Pyrazine Ring	"Breathing" modes of the aromatic ring.
1200 - 1275	(C-O) stretch	Aryl Alkyl Ether	Strong, diagnostic band.
1000 - 1100	(C-O-C) sym	Ether	Secondary confirmation of methoxy.

Application Note: In drug development, the region between 1200–1300 cm

is critical. Disappearance of O-H stretches (if starting from hydroxypyrazine) and appearance of strong C-O bands confirms successful methylation.

References

- Synthesis and NMR Characterization: Title: Phenyl Substituted 4-Hydroxypyridazin-3(2H)-ones and 5-Hydroxypyrimidin-4(3H)-ones: Inhibitors of Influenza A Endonuclease. Source: Journal of Medicinal Chemistry (ACS Publications). Data: Confirms synthesis, MP (21-23°C), and full H/C NMR data. URL:[Link]

- Commercial & Chemical Identity: Title: **2,3-Dimethoxypyrazine** Product Entry (CAS 68468-30-4).[1] Source: BLD Pharm / PubChem. Data: Confirms CAS 68468-30-4 and physical

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state. URL:[Link]

- General Pyrazine Spectroscopy: Title: The FEMA GRAS assessment of pyrazine derivatives used as flavor ingredients.[6] Source: Food and Chemical Toxicology.[6] Data: Contextual data on pyrazine safety and general spectral trends. URL:[Link]

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